

Proper Disposal of Itacnosertib: A Guide for Laboratory Professionals

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For immediate release – This document provides essential safety and logistical information for the proper handling and disposal of **Itacnosertib**, a potent kinase inhibitor. Researchers, scientists, and drug development professionals are urged to adhere to these procedures to ensure personal safety and environmental protection. **Itacnosertib** is harmful if swallowed and very toxic to aquatic life with long-lasting effects; therefore, strict adherence to these disposal protocols is critical.[1]

Hazard and Safety Data

All personnel handling **Itacnosertib** must be familiar with its hazard profile. The following table summarizes key quantitative and qualitative safety information.



| Hazard Category | Description | GHS Classificatio n & Statements | CAS Number | Molecular Formula | Molecular Weight |
|--------------------------|--|--|------------------|----------------------|---------------------|
| Acute Toxicity | Harmful if swallowed. | Acute toxicity, Oral (Category 4), H302 | 1628870-27- 8 | C26H28N8O | 468.55 g/mol |
| Environmenta I Hazard | Very toxic to aquatic life with long- lasting effects. | Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410 | | | |
| Handling Precautions | Avoid release to the environment. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. | P273, P264, P270 | | | |
| Disposal | Dispose of contents/cont ainer to an approved waste disposal plant. | P501 | | | |



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Data sourced from **Itacnosertib** Safety Data Sheet.[1]

Experimental Protocol for Disposal of Itacnosertib Waste

This protocol outlines the step-by-step procedure for the safe disposal of **Itacnosertib** and associated waste materials in a laboratory setting. As **Itacnosertib** is classified as an antineoplastic agent, all waste must be managed as hazardous chemical waste.[2]

- 1. Personal Protective Equipment (PPE) Requirements:
- Wear double chemotherapy-rated gloves.[1][3]
- Wear a solid-front, non-permeable protective gown with long sleeves and tight-fitting cuffs.[3]
- Wear safety goggles or a full-face shield.[1]
- Use a suitable respirator if there is a risk of aerosol formation.[1]
- 2. Waste Segregation and Collection:
- Designated Waste Containers: Use only designated, leak-proof, and clearly labeled hazardous waste containers.[1][4] These are often black for "bulk" chemotherapy waste.[5]
- Labeling: The container must be labeled with a hazardous waste tag that includes the words "Hazardous Waste," "Chemotherapeutic Waste," and lists "Itacnosertib" as a constituent.[4]
 [6]
- Segregation: Do not mix Itacnosertib waste with other waste streams like regular trash, biohazardous waste, or other chemical wastes.[1][4]
- 3. Disposal of Pure **Itacnosertib** (Unused or Expired):
- Unused or expired solid **Itacnosertib** must be disposed of as bulk hazardous chemical waste.[2]
- Do not attempt to dispose of it down the drain or in regular trash.[4]

Safety Operating Guide





- Place the original vial or container directly into the designated hazardous waste container.
- 4. Disposal of **Itacnosertib** Solutions:
- Bulk Liquid Waste (>3% concentration or pourable amounts): Collect all solutions containing ltacnosertib (e.g., from experiments, stock solutions) in a sealable, compatible hazardous waste container (e.g., glass or plastic with a tight-fitting lid).[4][5] This is considered "bulk" or "non-trace" chemotherapy waste.[2][5]
- Aqueous solutions must not be disposed of down the drain.[4] This is critically important due
 to Itacnosertib's high aquatic toxicity.[1]
- When the liquid waste container is three-quarters full, it should be securely sealed and prepared for pickup. Some institutional procedures may require the addition of an absorbent material before sealing.[4]
- 5. Disposal of Contaminated Labware ("Trace" Waste):
- Definition: "Trace" waste includes items contaminated with minimal residual amounts of **Itacnosertib** (less than 3% of the original volume).[5] This includes empty vials, flasks, pipette tips, gloves, gowns, and absorbent pads used during handling.[2][3]
- Collection:
 - Sharps: Needles and syringes used with Itacnosertib must be disposed of in a
 designated chemotherapy sharps container (often yellow or another distinct color).[2][3]
 Do not dispose of syringes with visible liquid residue in these containers; they are
 considered bulk waste.[1]
 - Non-Sharps Solid Waste: Collect all other contaminated disposable items (gloves, gowns, absorbent pads, empty vials) in a designated trace chemotherapy waste container (often a yellow bag or container).[3][4]
- All trace waste is still considered hazardous and must be sent for incineration. [2][5]
- 6. Spill Decontamination:



- Evacuate the area.
- Personnel cleaning the spill must wear the full PPE described in step 1.
- Liquids: Cover the spill with absorbent pads.[3]
- Solids: Gently cover with damp absorbent pads to avoid raising dust.
- Clean the area thoroughly with a detergent solution, followed by clean water.[3] There is no single universally accepted chemical deactivator for all cytotoxic drugs.[1][7] The primary goal is the physical removal of the contaminant.
- All materials used for spill cleanup are considered bulk hazardous waste and must be disposed of in the designated black container.[2][5]

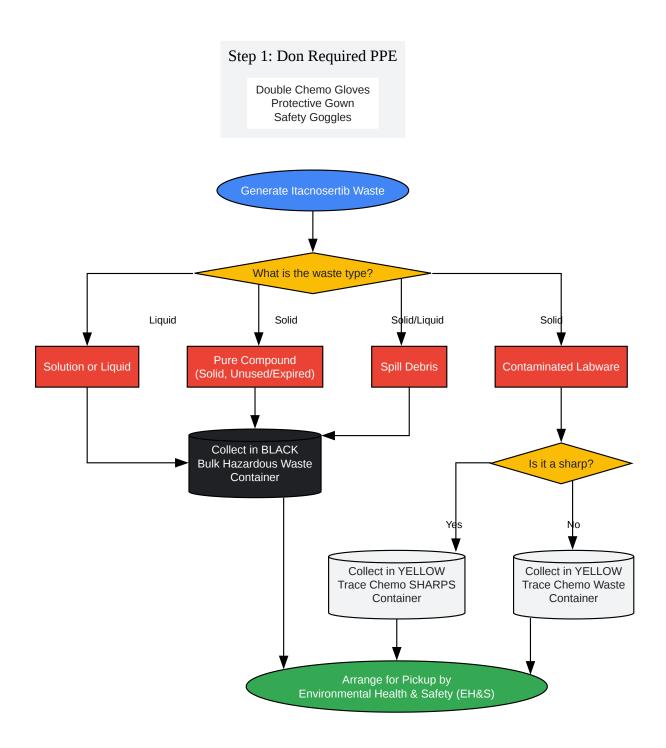
7. Final Disposal:

- All collected hazardous waste containers (bulk liquid, trace solids, and sharps) must be disposed of through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste contractor.[1][2][4]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

Logical Workflow for Itacnosertib Disposal

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from working with **Itacnosertib**.





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Caption: Itacnosertib Waste Disposal Workflow.



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